Technical Guide: Glycoursodeoxycholic Acid-d5 (GUDCA-d5)

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Compound of Interest

Compound Name:	*Glycoursodeoxycholic Acid-d5*
Cat. No.:	*B1150541*

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Executive Summary

Glycoursodeoxycholic Acid-d5 (GUDCA-d5) is the deuterated isotopologue of Glycoursodeoxycholic Acid (GUDCA), a secondary bile acid conjugate.[1][2][3] It serves as the "gold standard" internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) workflows.[1][2] By mimicking the physicochemical properties of endogenous GUDCA while providing a distinct mass shift (+5 Da), GUDCA-d5 allows researchers to correct for ionization suppression, matrix effects, and extraction variability in complex samples like human plasma, serum, and feces.[1]

Chemical Identity & Physicochemical Properties

GUDCA-d5 is chemically identical to the endogenous metabolite except for the incorporation of five deuterium atoms.[1] The labeling position—typically on the steroid core or the glycine moiety—dictates the specific mass spectrometry transitions used for detection.

Table 1: Chemical Specifications

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Property	Data
Compound Name	Glycoursodeoxycholic Acid-d5 (GUDCA-d5)
Parent Compound CAS	64480-66-6 (Note: Specific d5-isotope CAS is often not assigned; refer to parent)
Chemical Formula	$C_{26}H_{38}D_5NO_5$ (assuming steroid labeling)
Molecular Weight	~454.65 g/mol (Parent MW: 449.6 g/mol)
Solubility	Soluble in DMSO, Methanol, Ethanol, DMF.[1][2][4] Sparingly soluble in water.
Appearance	White to off-white crystalline solid
pKa	~3.9 (Carboxylic acid on glycine)
Storage	-20°C (Solid); Solutions stable at -80°C for >6 months

Isotopic Labeling & MS Transitions

The position of the deuterium label is critical for setting up Multiple Reaction Monitoring (MRM) transitions.[2]

- Steroid-Labeled (Common): The label is on the steroid ring.[1][2]
  - Precursor: $[M-H]^-$ = 453.3[1][2][5]
  - Product: Glycine fragment (unlabeled) = 74.0[1][2][5]
- Glycine-Labeled: The label is on the glycine amino acid.[1][2]
  - Precursor: $[M-H]^-$ = 453.3[1][2][5]
  - Product: Glycine-d5 fragment = 79.0[1][2]

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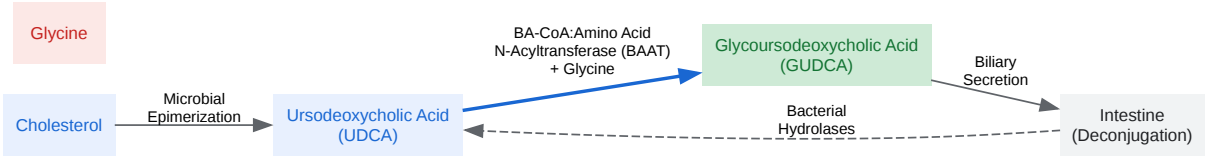
> *Note: The protocols below assume a steroid-labeled GUDCA-d5 (Transition 453.3 → 74.0), as cited in recent pharmacokinetic studies.[1][2]*

Mechanistic Context: The Bile Acid Pathway

GUDCA is formed in the liver via the conjugation of Ursodeoxycholic Acid (UDCA) with glycine.[2] This conjugation increases water solubility and prevents passive re-absorption in the biliary tree, ensuring efficient delivery to the intestine.

Diagram 1: GUDCA Metabolic Pathway



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Caption: GUDCA formation via enzymatic conjugation of UDCA with glycine in hepatocytes.[1][2]

Analytical Protocol: LC-MS/MS Quantification

This protocol outlines a validated method for quantifying GUDCA in human plasma using GUDCA-d5 as the Internal Standard.[1]

A. Sample Preparation (Protein Precipitation)

- Thaw plasma samples on ice.
- Aliquot 100 µL of plasma into a 1.5 mL centrifuge tube.

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- Spike IS: Add 10 µL of GUDCA-d5 working solution (e.g., 1 µg/mL in methanol).
- Precipitate: Add 300 µL of ice-cold Acetonitrile (ACN) or Methanol to precipitate proteins.
- Vortex vigorously for 30 seconds.
- Centrifuge at 15,000 x g for 10 minutes at 4°C.
- Transfer supernatant to a clean vial or 96-well plate.
- Evaporate (Optional): If sensitivity is low, dry under nitrogen and reconstitute in 100 µL of Mobile Phase A.

B. Liquid Chromatography (LC) Conditions

- Column: C18 Reverse Phase (e.g., ZORBAX SB-C18, 2.1 × 50 mm, 1.8 µm).[1][2]
- Mobile Phase A: Water + 2 mM Ammonium Acetate (or 0.01% Formic Acid).[2]
- Mobile Phase B: Acetonitrile (ACN) + 2 mM Ammonium Acetate.[2]
- Flow Rate: 0.4 – 0.5 mL/min.
- Gradient:
  - 0-1 min: 20% B[1][2][5]
  - 1-5 min: Linear gradient to 95% B
  - 5-6 min: Hold at 95% B
  - 6.1 min: Re-equilibrate to 20% B

C. Mass Spectrometry (MS) Settings

Operate in Negative Electrospray Ionization (ESI-) mode.[1][2] Bile acids ionize best as deprotonated species [M-H]-.[1][2]

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Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Type
GUDCA (Analyte)	448.3	74.0	-40 to -50	Quantifier
GUDCA-d5 (IS)	453.3	74.0	-40 to -50	Internal Standard

> *Technical Insight: The product ion at m/z 74.0 corresponds to the deprotonated glycine moiety (NH-CH2-COO-).[1][2] Since the mass shift of +5 is typically on the steroid core for this transition, the glycine fragment remains unchanged.*

Diagram 2: LC-MS/MS Workflow

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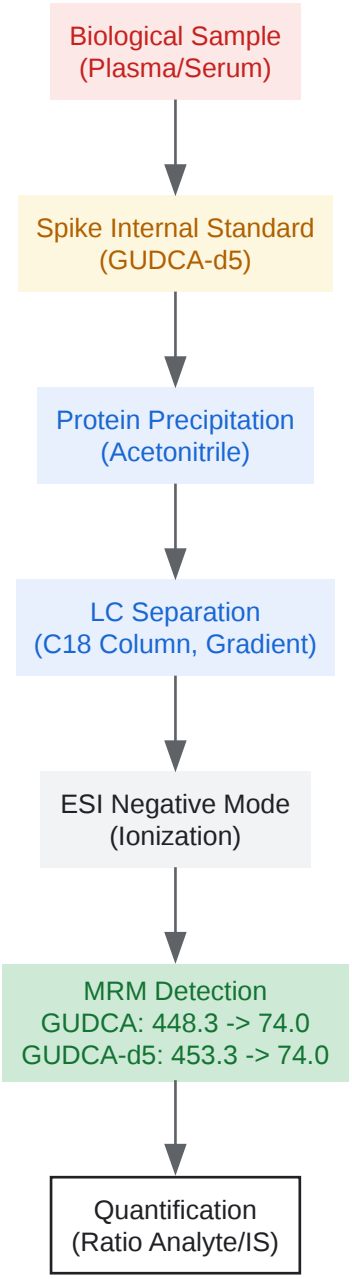

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Caption: Step-by-step workflow for the quantification of GUDCA using GUDCA-d5 as an internal standard.

Handling, Stability & Troubleshooting

Storage & Stability

- Powder: Store at -20°C. Stable for >2 years if protected from moisture.[1][2][6]

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- Stock Solution (1 mg/mL in DMSO): Stable at -80°C for 6 months. Avoid repeated freeze-thaw cycles (aliquot into single-use vials).
- Working Solution: Prepare fresh or store at 4°C for <1 week.

Common Analytical Challenges

- Isobaric Interference: GUDCA (secondary BA) has the same mass as Glycochenodeoxycholic Acid (GCDCA) and Glycodeoxycholic Acid (GDCA).[2]
  - Solution: These isomers must be separated chromatographically.[7] GUDCA typically elutes earlier than GCDCA and GDCA on a C18 column due to the hydrophilic nature of the 7β-hydroxyl group.[1]
- Cross-Talk: Ensure the deuterium label is stable. GUDCA-d5 with label on the steroid ring is generally resistant to H/D exchange, whereas labels on acidic positions (alpha to carbonyls) can be labile.[1][2]
- Carryover: Bile acids are "sticky." Use a needle wash solution containing 50% Methanol/Acetonitrile to prevent carryover between injections.

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